

# potassium myristate as a foaming agent in cosmetic and personal care formulations

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## Compound of Interest

Compound Name: Potassium myristate

Cat. No.: B078252

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## Application Notes and Protocols: Potassium Myristate as a Foaming Agent

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Potassium myristate**, the potassium salt of myristic acid, is an anionic surfactant widely utilized in the cosmetic and personal care industry.[1][2][3] Its amphiphilic nature, possessing a hydrophilic carboxylate head and a hydrophobic alkyl chain, allows it to reduce surface tension at the air-water interface, making it an effective foaming agent, cleanser, and emulsifier.[2][4][5] Derived from vegetable sources such as palm and coconut oil, **potassium myristate** is a key ingredient in a variety of rinse-off products, including facial cleansers, body washes, and shaving creams, where it contributes to a rich and stable lather.[1][6][7][8] This document provides detailed application notes and experimental protocols for evaluating the performance of **potassium myristate** as a foaming agent in cosmetic and personal care formulations.

### Physicochemical Properties and Mechanism of Action

**Potassium myristate** is a white to light-yellow crystalline powder that is soluble in water.[5] As a surfactant, its primary mechanism of action involves the reduction of surface tension of water.[2][4] When introduced into an aqueous solution at a concentration above its Critical Micelle

Concentration (CMC), the **potassium myristate** molecules self-assemble into spherical structures called micelles.[2] These micelles have a hydrophobic core, which entraps oils and dirt, and a hydrophilic exterior, which allows them to be washed away with water, thus performing a cleansing function.[2][7] The presence of these surfactant molecules at the air-water interface facilitates the formation of a stable film, leading to the generation of foam.

## Quantitative Data on Foaming Performance

The foaming properties of a surfactant are critical for its application in cosmetic products. The following tables summarize key quantitative parameters for **potassium myristate**.

Table 1: Physicochemical Properties of **Potassium Myristate**

Parameter	Value	Conditions
INCI Name	POTASSIUM MYRISTATE	-
CAS Number	13429-27-1	-
Molecular Formula	C14H27KO2	-
Appearance	White to light-yellow powder	Room Temperature
Critical Micelle Concentration (CMC)	10 mM	25°C

Table 2: Typical Usage Concentrations in Cosmetic Formulations

Product Type	Typical Concentration Range (%)
Facial Cleansers	5 - 25
Body Washes	5 - 20
Shaving Creams	3 - 15
Bar Soaps	10 - 30

Table 3: Comparative Foaming Performance Data (Hypothetical Data for Illustrative Purposes)

Formulation	Surfactant System	Initial Foam Volume (mL)	Foam Volume after 5 min (mL)	Foam Stability (%)
A	10% Potassium Myristate	150	135	90
B	10% Sodium Laureth Sulfate	160	120	75
C	5% Potassium Myristate + 5% Cocamidopropyl Betaine	155	145	93.5

Note: The data in Table 3 is for illustrative purposes to demonstrate how results would be presented. Actual values will vary depending on the specific formulation and test conditions.

## Experimental Protocols

### Determination of Critical Micelle Concentration (CMC)

The CMC can be determined by measuring a physical property of the surfactant solution that changes abruptly at the CMC, such as surface tension, conductivity, or viscosity.

Protocol: CMC Determination by Surface Tension Measurement

- Preparation of Stock Solution: Prepare a stock solution of **potassium myristate** in deionized water at a concentration significantly above the expected CMC (e.g., 50 mM).
- Serial Dilutions: Prepare a series of dilutions from the stock solution with concentrations ranging from well below to well above the expected CMC (e.g., 0.1 mM to 30 mM).
- Surface Tension Measurement: Measure the surface tension of each dilution using a tensiometer (e.g., Du Noüy ring method or Wilhelmy plate method) at a constant temperature (e.g., 25°C).
- Data Analysis: Plot the surface tension as a function of the logarithm of the **potassium myristate** concentration. The point at which the surface tension plateaus indicates the CMC.

## Evaluation of Foaming Properties

### Protocol 1: Ross-Miles Foam Height Test (Modified from ASTM D1173)[2]

This method is used to determine the foaming capacity and stability of a surfactant solution.

- Apparatus: A jacketed glass column with a specified diameter and height, a reservoir, and a receiving vessel.
- Solution Preparation: Prepare a solution of the test formulation containing **potassium myristate** at a specified concentration in water of a known hardness.
- Procedure:
  - Pour a specific volume of the test solution into the receiving vessel at the bottom of the column.
  - Pour a larger volume of the same solution into the reservoir at the top of the column.
  - Allow the solution from the reservoir to fall from a specified height into the receiving vessel, generating foam.
  - Immediately after all the solution has flowed from the reservoir, measure the initial height of the foam column in millimeters.
  - Record the foam height again after a specified time interval (e.g., 5 minutes) to assess foam stability.

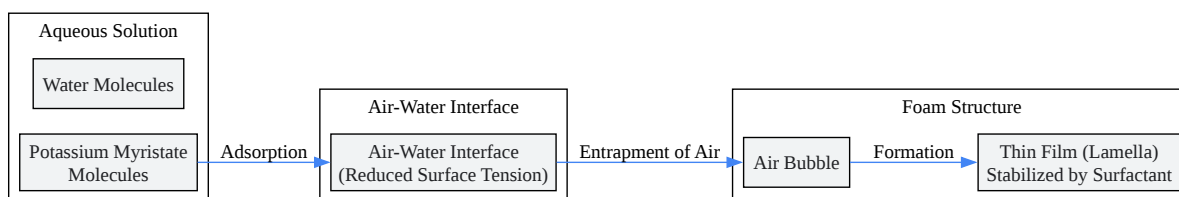
### Protocol 2: Cylinder Shake Method[9]

This is a simpler method for comparing the foaming properties of different formulations.

- Apparatus: A 100 mL or 250 mL graduated cylinder with a stopper.
- Solution Preparation: Prepare solutions of the test formulations at the desired concentrations.
- Procedure:

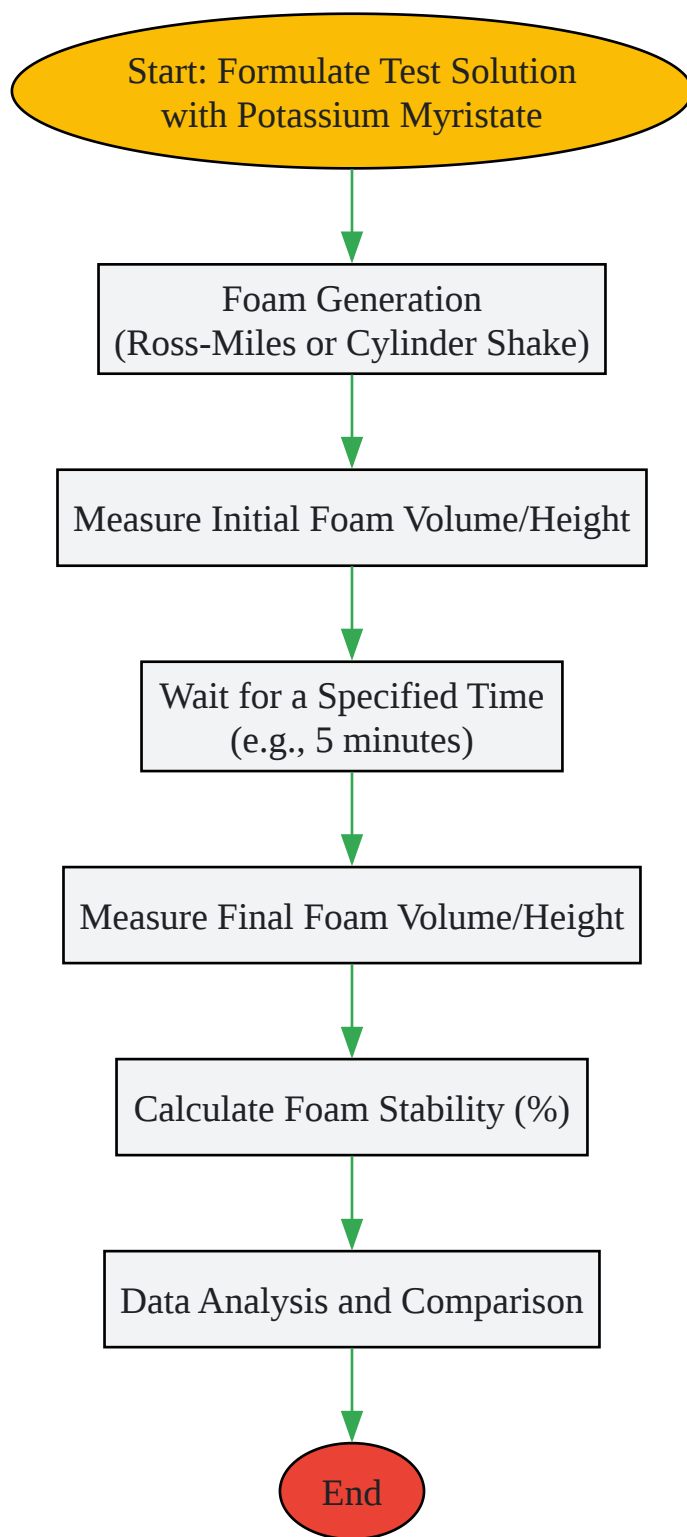
- Add a specified volume (e.g., 50 mL) of the test solution into the graduated cylinder.
- Close the cylinder with the stopper and shake it vigorously for a set period (e.g., 30 seconds) using a consistent shaking motion (e.g., 20 up-and-down movements).
- Immediately after shaking, place the cylinder on a level surface and record the initial foam volume.
- Record the foam volume again after a specified time (e.g., 5 minutes) to determine foam stability.

## Visualizations



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Caption: Mechanism of foam formation by **potassium myristate**.



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Caption: Experimental workflow for evaluating foaming properties.

## Factors Influencing Performance

The foaming performance of **potassium myristate** can be influenced by several factors:

- **Concentration:** Foam volume generally increases with surfactant concentration up to a certain point, after which it may plateau.
- **pH:** The pH of the formulation can affect the ionization state of the carboxylate head group, which in turn can influence foam stability.
- **Water Hardness:** The presence of divalent cations ( $\text{Ca}^{2+}$ ,  $\text{Mg}^{2+}$ ) in hard water can interact with the anionic surfactant, potentially reducing foam volume and stability.<sup>[10][11][12][13]</sup> It is recommended to evaluate foaming properties in both soft and hard water.
- **Co-surfactants:** The addition of other surfactants, such as non-ionic or amphoteric surfactants (e.g., cocamidopropyl betaine), can enhance foam creaminess, stability, and mildness.

## Safety and Regulatory Information

**Potassium myristate** is considered safe for use in cosmetic products.<sup>[1]</sup> The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that myristic acid and its salts and esters are safe as cosmetic ingredients in the present practices of use and concentration.<sup>[14]</sup> However, as with many surfactants, it may cause minimal eye irritation.<sup>[1]</sup>

## Conclusion

**Potassium myristate** is a versatile and effective foaming agent for a wide range of cosmetic and personal care applications. Its ability to produce a rich and stable lather makes it a popular choice for rinse-off cleansing products. By utilizing the protocols and considering the influencing factors outlined in these application notes, researchers and formulators can effectively evaluate and optimize the performance of **potassium myristate** in their product development.

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